

Safeguarding Your Laboratory: Proper Disposal of Diallyl Phthalate-d4

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Compound of Interest

Compound Name: Diallyl phthalate-d4

Cat. No.: B12392886

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For researchers and scientists in the fast-paced world of drug development, meticulous adherence to safety protocols is paramount. The proper disposal of chemical reagents, such as **Diallyl Phthalate-d4**, is a critical component of laboratory safety and environmental responsibility. This guide provides essential, immediate safety and logistical information for the handling and disposal of this compound.

Key Physical and Chemical Properties

Understanding the characteristics of **Diallyl Phthalate-d4** is the first step in ensuring its safe handling. The following table summarizes its key quantitative data. While this data pertains to the non-deuterated form, the properties are virtually identical for the d4 isotopologue.

Property	Value
Molecular Weight	246.28 g/mol [1]
Boiling Point	290°C (554°F) at 760 mmHg[1][2]
Melting Point	-70°C (-94°F)[3][4]
Flash Point	166°C (330.8°F)
Specific Gravity	1.12 at 68°F
Water Solubility	Less than 0.1 mg/mL at 72°F (Very Poor)
Vapor Density	8.3 (Heavier than air)

Procedural Guidance for Disposal

The recommended disposal procedure for **Diallyl Phthalate-d4** prioritizes safety and regulatory compliance. The ultimate disposal of this chemical must take into account its potential impact on the environment and adhere to federal, state, and local regulations.

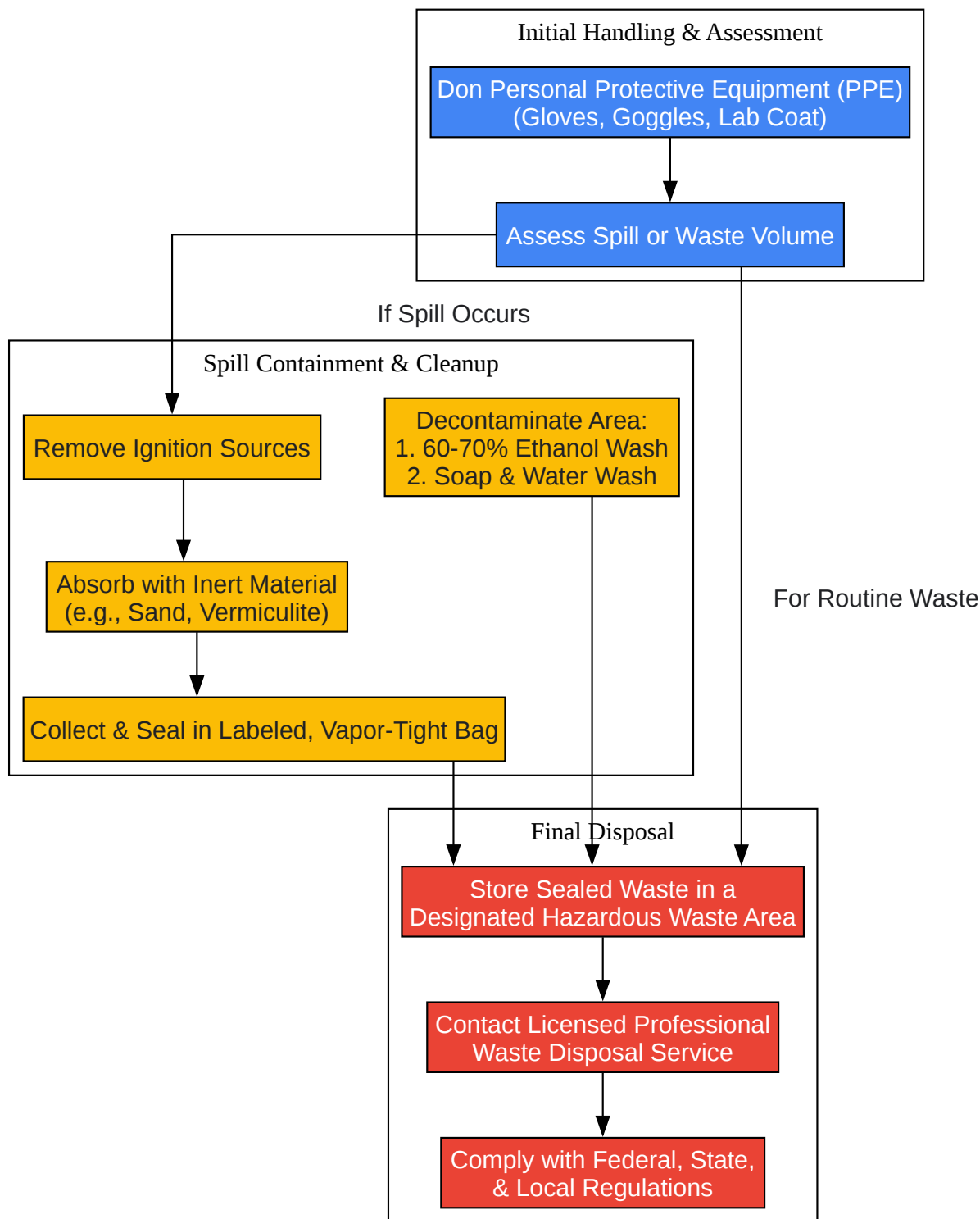
Spill Management:

In the event of a small spill, the immediate course of action is to remove all sources of ignition. The spilled liquid should be absorbed using an inert material such as sand, silica gel, or universal binder. The contaminated absorbent material and any contaminated clothing should be sealed in a vapor-tight plastic bag for eventual disposal. Following the removal of the spilled material, all contaminated surfaces should be washed first with 60-70% ethanol and then with a soap and water solution.

Waste Disposal:

The primary recommendation for the disposal of **Diallyl Phthalate-d4** is to contact a licensed professional waste disposal service. Unused material should be recycled if possible or returned to the manufacturer. It is crucial not to flush this chemical into surface water or the sanitary sewer system, as it is very toxic to aquatic life with long-lasting effects.

The following workflow diagram illustrates the logical steps for the proper disposal of **Diallyl Phthalate-d4**.



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Diallyl Phthalate-d4 Disposal Workflow

Health and Safety Precautions

Diallyl Phthalate can cause irritation to the skin, eyes, and mucous membranes. Inhalation may lead to respiratory tract irritation. Therefore, it is imperative to handle this chemical in a well-ventilated area and wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat. In case of contact, flush the affected area with plenty of water. If irritation persists, seek medical attention.

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References

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